

Essential Guide to Handling Limonianin (Atalantoflavone) in the Laboratory

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Compound of Interest

Compound Name: *Limonianin*

Cat. No.: B177917

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Topic: Personal Protective Equipment for Handling **Limonianin** Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions.

This guide is intended for researchers, scientists, and drug development professionals. It provides detailed procedures for the safe handling of **Limonianin** (also known as Atalantoflavone), a flavone isolated from natural sources, to ensure personal safety and maintain experimental integrity.

Based on available safety data, **Limonianin** is not classified as a hazardous substance or mixture.^[1] However, adherence to standard laboratory safety protocols is essential when handling any chemical compound.

Key Safety and Chemical Data

The following table summarizes the essential information for **Limonianin**.

Property	Details
Synonyms	Atalantoflavone [1]
CAS Number	119309-02-3 [1]
Molecular Formula	C20H16O5 [1]
Molecular Weight	336.34 g/mol [1]
GHS Hazard Classification	Not a hazardous substance or mixture
Transport Information	Considered non-hazardous for transport (DOT, IMDG, IATA)

Personal Protective Equipment (PPE)

While **Limonianin** is not classified as hazardous, using appropriate PPE is a fundamental laboratory practice to prevent exposure and contamination.

- Eye Protection: Wear safety goggles or safety glasses with side shields.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat should be worn.
- Respiratory Protection: Handle in a well-ventilated area. If fine dust or aerosols are expected to be generated, use a suitable respirator.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling ensures both safety and the quality of the research.

- Preparation:
 - Designate a clean and uncluttered workspace, preferably within a chemical fume hood or a well-ventilated area.

- Ensure safety equipment, including an eyewash station and safety shower, is accessible.
- Assemble all necessary materials: **Limonianin**, solvents, glassware, and weighing instruments.
- Don the required PPE as specified above.

- Handling and Use:
 - Avoid direct contact with skin and eyes.
 - When weighing the solid compound, use a spatula and handle it gently to prevent the formation of airborne dust.
 - If preparing a solution, add the solid **Limonianin** to the solvent slowly to prevent splashing.
 - Keep containers tightly closed when not in use.
- Post-Handling:
 - Clean the work area and decontaminate any equipment used by scrubbing with a suitable solvent (e.g., alcohol).
 - Properly dispose of all waste materials as outlined in the disposal plan below.
 - Remove PPE in the correct sequence to avoid cross-contamination.
 - Thoroughly wash hands with soap and water after the procedure is complete.

Disposal Plan

Proper waste management is critical for laboratory safety and environmental protection.

- Unused Product and Contaminated Solids: Collect unused **Limonianin** and any contaminated disposable materials (e.g., weigh boats, pipette tips, gloves) in a clearly labeled, sealed container for chemical waste.

- Contaminated Solutions: Liquid waste containing **Limonianin** should be collected in a designated, sealed hazardous waste container. Do not pour down the drain.
- Empty Containers: Rinse the original container three times with an appropriate solvent. Collect the rinsate for disposal as chemical waste. Once cleaned, the container can be disposed of according to institutional guidelines for non-hazardous lab waste.

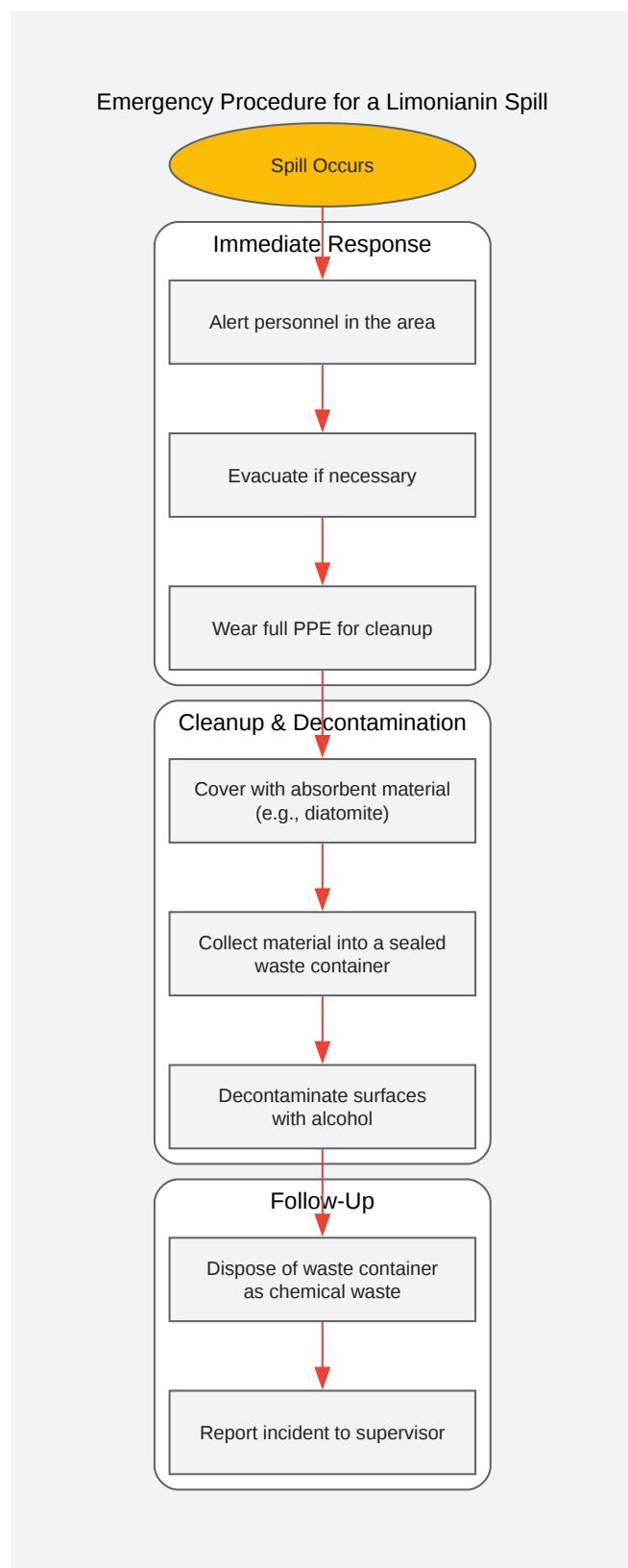
Visual Workflows

The following diagrams provide a clear visual guide to the safe handling and emergency procedures for **Limonianin**.



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Caption: A step-by-step workflow for the safe handling of **Limonianin** in a laboratory setting.



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Caption: A procedural diagram for responding safely and effectively to a **Limonianin** spill.

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References

- 1. file.glpbio.com [file.glpbio.com]
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